

Operational Disposal Guide: 4-Bromo-3-methoxy-N,N-dimethylbenzamide

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Compound of Interest

Compound Name: 4-Bromo-3-methoxy-N,N-dimethylbenzamide

CAS No.: 1065074-12-5

Cat. No.: B1421282

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Executive Summary: Immediate Action Directive

Do not dispose of this compound down the drain or in municipal trash. **4-Bromo-3-methoxy-N,N-dimethylbenzamide** (CAS: 1065074-12-5) is a halogenated organic compound.^{[1][2][3]} It requires strict segregation from non-halogenated waste streams to ensure regulatory compliance (RCRA/EPA) and safe high-temperature incineration.^[1]

Quick Classification:

- Waste Stream: Halogenated Organic Waste.^{[1][4]}
- Primary Hazard: Irritant (Skin/Eye/Respiratory), Potential Acute Toxicity (Oral).^[1]
- Disposal Method: High-temperature incineration with flue gas scrubbing.^[1]

Chemical Profile & Hazard Identification

Effective disposal begins with accurate identification.^[1] This compound is a functionalized benzamide derivative containing a bromine atom, which dictates its specific waste routing.^[1]

Property	Data	Operational Implication
Chemical Name	4-Bromo-3-methoxy-N,N-dimethylbenzamide	Use full name on waste tags.
CAS Number	1065074-12-5	Unique identifier for EHS inventory.
Molecular Formula	C ₁₀ H ₁₂ BrNO ₂	Br atom necessitates "Halogenated" classification. ^[1]
Physical State	Solid (Crystalline powder)	Dispose as solid waste unless dissolved in solvent. ^[1]
GHS Classification (Analogous)	Warning H302: Harmful if swallowed H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation	PPE Required: Nitrile gloves, safety glasses, lab coat, fume hood. ^[1]
Reactivity	Stable under normal conditions. Incompatible with strong oxidizers. ^[1]	Do not mix with nitric acid or perchlorates in waste containers. ^[1]

The "Why": Scientific Rationale for Segregation

Expert Insight: Why do we segregate halogenated waste? The presence of the Bromine (Br) atom is the critical logistical factor.^[1]

- **Incineration Chemistry:** When incinerated, non-halogenated organics (like acetone or ethanol) burn cleanly into CO₂ and H₂O.^[1] However, brominated compounds release Hydrogen Bromide (HBr) and potentially elemental Bromine (Br₂).^[1]
- **Corrosion & Toxicity:** HBr is a corrosive acid gas that damages incinerator linings and poses environmental risks.^[1]

- The Solution: Halogenated waste must be sent to specialized incinerators equipped with alkaline scrubbers (wet scrubbing systems) that neutralize the acid gases before release.^[1] Mixing this compound with non-halogenated waste contaminates the entire volume, forcing the disposal facility to treat the whole batch as halogenated, significantly increasing cost and environmental impact.^[1]

Step-by-Step Disposal Protocol

Scenario A: Solid Waste (Pure Substance or Contaminated Solids)

Applicable for: Expired powder, spill cleanup materials, contaminated gloves/paper.^[1]

- Container Selection: Use a wide-mouth HDPE (High-Density Polyethylene) jar or a dedicated solid waste drum.^[1]
- Labeling: Attach a hazardous waste tag immediately.^{[1][5]}
 - Check: "Solid Waste" AND "Halogenated".^{[1][4]}
 - Write: "**4-Bromo-3-methoxy-N,N-dimethylbenzamide**" (Do not use abbreviations).
 - Hazard: Check "Toxic" and "Irritant".^{[1][6]}
- Transfer: Transfer solid material using a spatula or scoop inside a chemical fume hood to avoid dust inhalation.^[1]
- Closure: Screw the lid tight when not actively adding waste. Do not leave open in the hood.

Scenario B: Liquid Waste (Reaction Mixtures or Mother Liquors)

Applicable for: Compound dissolved in solvents (e.g., DCM, Ethyl Acetate, Methanol).^[1]

- Segregation Logic:
 - If dissolved in Halogenated Solvent (e.g., Dichloromethane): Pour into the Halogenated Waste carboy.^[1]

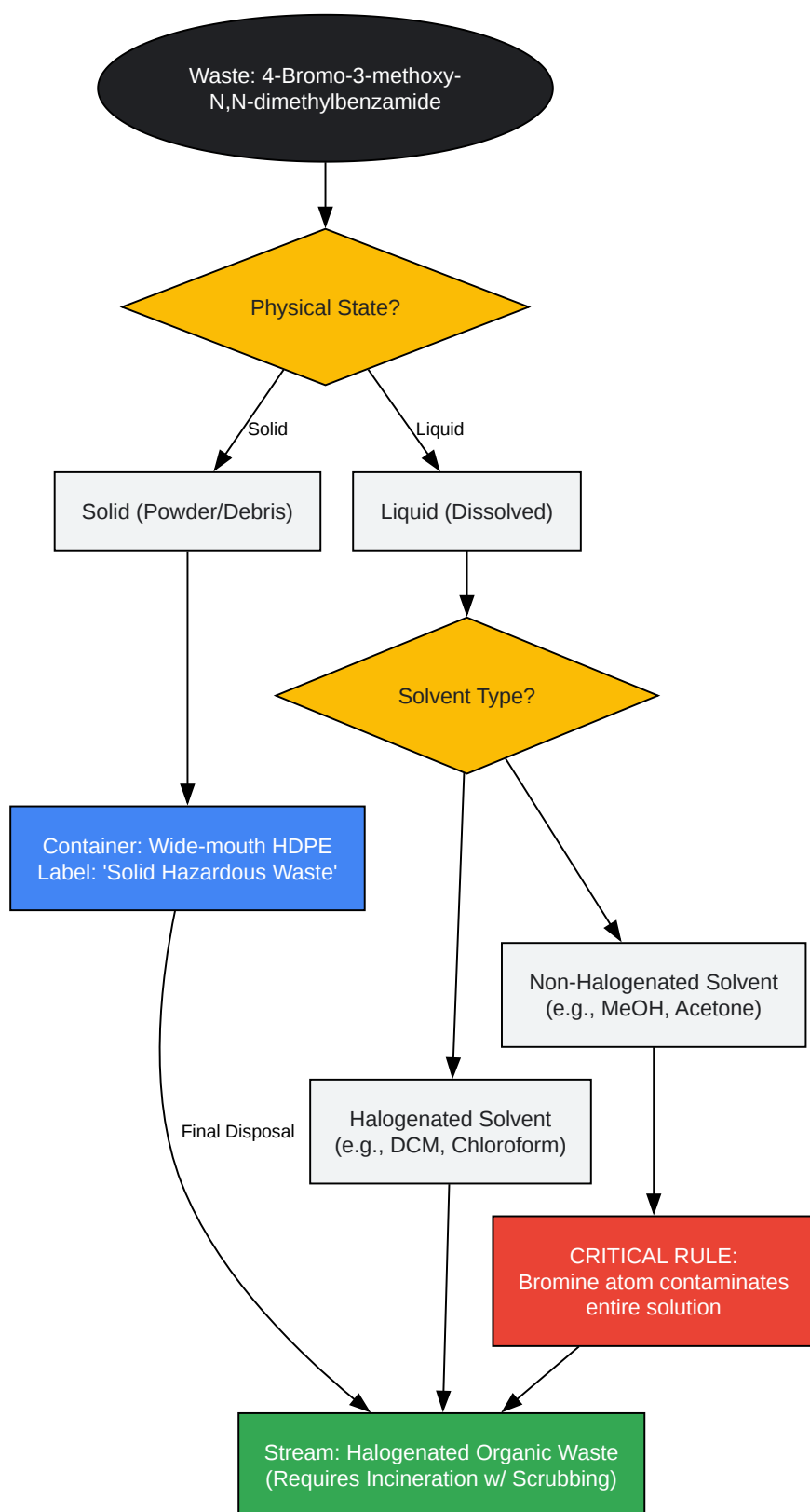
- If dissolved in Non-Halogenated Solvent (e.g., Methanol): Because the solute (the benzamide) contains bromine, the entire solution is now technically halogenated.[1] Pour into the Halogenated Waste carboy.
- Self-Validating Rule: If the mixture contains >1-2% halogenated content, treat the whole volume as halogenated.[1]
- Compatibility Check: Ensure the waste container does not contain strong oxidizers or acids that could react with the amide functionality.[1]
- Secondary Containment: Store the carboy in a tray capable of holding 110% of the container's volume.

Scenario C: Spill Cleanup

- Isolate: Evacuate the immediate area if dust is airborne.[1]
- PPE: Wear double nitrile gloves, safety goggles, and an N95 dust mask (or respirator if spill is large).[1]
- Containment:
 - Solid: Cover with wet paper towels to prevent dust generation, then scoop into a bag.[1]
 - Solution: Absorb with vermiculite or sand.[1]
- Disposal: Place all cleanup materials into a clear plastic bag, seal it, label it as "Hazardous Waste - Debris contaminated with Halogenated Organics," and place it in the solid waste bin.

Visual Decision Workflow

This diagram illustrates the logical flow for determining the correct waste stream, ensuring no critical decision points are missed.



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Figure 1: Decision tree for segregating **4-Bromo-3-methoxy-N,N-dimethylbenzamide** waste. Note that even non-halogenated solvent solutions must be routed to the halogenated stream due to the solute's bromine content.^[1]

Regulatory Framework (US/EU Context)

- US EPA (RCRA): While not explicitly P- or U-listed, this compound is a characteristic hazardous waste (toxicity/reactivity) and falls under the "Halogenated Solvents/Organics" umbrella for treatment standards (40 CFR 268).^[1]
- EU Waste Framework Directive: Classified under HP 4 (Irritant) and HP 6 (Acute Toxicity).^[1] Must be assigned a European Waste Catalogue (EWC) code, typically 07 01 03* (organic halogenated solvents, washing liquids and mother liquors) or 16 05 08* (discarded organic chemicals consisting of or containing hazardous substances).^[1]

References

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